Technical Guide: (2-Cyanophenyl)methanesulfonohydrazide in Heterocyclic Synthesis

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Compound of Interest

Compound Name:	*(2-Cyanophenyl)methanesulfonohydrazide*
Cat. No.:	*B7815391*

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Executive Summary

(2-Cyanophenyl)methanesulfonohydrazide is a strategic building block designed for the construction of medium-sized S,N-heterocycles. Its structure features an ortho-cyano group relative to a methanesulfonohydrazide moiety. This "1,7-dipole-equivalent" scaffold enables intramolecular cyclization reactions, most notably the formation of 1,2,5-benzothiadiazepine 1,1-dioxides. These fused seven-membered rings are pharmacologically significant, serving as bioisosteres to benzodiazepines and exhibiting HIV-1 inhibitory and psychotropic activities.

Molecule Profile & Reactivity

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Feature	Specification
IUPAC Name	2-(Cyanophenyl)methanesulfonohydrazide
Structure	2-NC-C_6H_4-CH_2-SO_2-$NHNH_2$
Molecular Weight	~211.24 g/mol
Key Functionality	Sulfonohydrazide: Nucleophilic nitrogen source; precursor to hydrazones.Nitrile (ortho): Electrophilic trap for intramolecular cyclization.
Primary Application	Synthesis of 3-substituted-4,5-dihydro-1,2,5-benzothiadiazepine 1,1-dioxides via hydrazone intermediates.

Protocol A: Synthesis of the Precursor

Note: If the reagent is not purchased commercially, it must be synthesized from the sulfonyl chloride.

Reagents:

- (2-Cyanophenyl)methanesulfonyl chloride (CAS 51045-34-2)[1]
- Hydrazine hydrate (64% or 98%)
- Tetrahydrofuran (THF) or Ethanol (EtOH)
- Triethylamine (Et_3N) (optional scavenger)

Step-by-Step Methodology:

- Preparation: Dissolve (2-cyanophenyl)methanesulfonyl chloride (1.0 equiv) in anhydrous THF (5 mL/mmol) and cool to 0°C under nitrogen.
- Addition: Dropwise add hydrazine hydrate (2.5 equiv) to the stirred solution. Caution: Exothermic reaction.

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- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor consumption of the chloride by TLC (Hexane:EtOAc 7:3).
- Workup:
  - Evaporate the solvent under reduced pressure.
  - Resuspend the residue in ice-cold water.
  - Filter the resulting white precipitate.
  - Wash with cold water (2x) and cold ethanol (1x).
- Purification: Recrystallize from ethanol to yield pure **(2-cyanophenyl)methanesulfonohydrazide** as white needles.

Protocol B: Synthesis of 1,2,5-Benzothiadiazepine 1,1-Dioxides

This protocol describes the condensation of CPMSH with an aldehyde followed by base-mediated intramolecular cyclization.

Reagents:

- **(2-Cyanophenyl)methanesulfonohydrazide** (CPMSH)
- Aryl/Alkyl Aldehyde (R-CHO)
- Ethanol (EtOH)
- Catalytic Acid (Acetic acid or HCl)
- Base (Potassium Carbonate K_2CO_3 or Sodium Ethoxide NaOEt)

Workflow:

Phase 1: Hydrazone Formation

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- Dissolve CPMSH (1.0 mmol) in EtOH (10 mL).
- Add the aldehyde (1.0 mmol) and 2 drops of glacial acetic acid.
- Reflux the mixture for 2–6 hours.
- Cool to room temperature. The sulfonylhydrazone intermediate often precipitates.
- Filter and dry the intermediate. Quality Check: Verify absence of aldehyde peak in ^{1}H NMR.

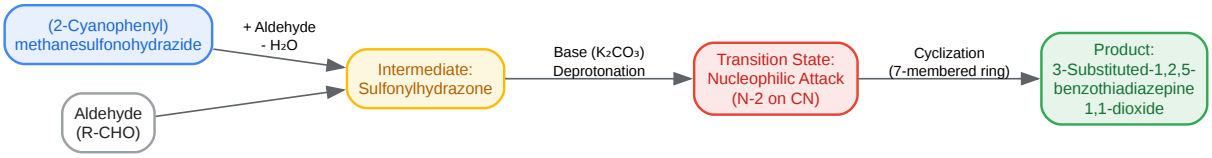
Phase 2: Intramolecular Cyclization

- Dissolve the isolated hydrazone (0.5 mmol) in anhydrous DMF or EtOH.
- Add K_2CO_3 (1.5 equiv).
- Heat the mixture to 80–100°C for 4–12 hours.
  - Mechanism:[2][3][4] The distal nitrogen (N-2) of the hydrazone attacks the electrophilic nitrile carbon.
- Quench: Pour the reaction mixture into crushed ice/water.
- Isolation:
  - If solid precipitates: Filter and wash with water.
  - If oil forms: Extract with EtOAc, wash with brine, dry over $MgSO_4$, and concentrate.
- Purification: Column chromatography (SiO_2, CH_2Cl_2/MeOH gradient).

Mechanistic Pathway & Logic

The transformation relies on the "ortho-effect" where the spatial proximity of the hydrazone and nitrile groups facilitates ring closure.

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Figure 1: Reaction pathway for the conversion of **(2-cyanophenyl)methanesulfonohydrazide** into 1,2,5-benzothiadiazepine scaffolds.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
No Cyclization	Nitrile is too unreactive.	Switch solvent to higher boiling point (DMF, DMSO) or use a stronger base (NaH, NaOEt).
Hydrolysis of Nitrile	Wet solvents or excess water.	Ensure anhydrous conditions. Hydrolysis leads to the amide byproduct.
Decomposition	Thermal instability of hydrazone.	Lower temperature to 60°C and extend reaction time; ensure inert atmosphere (Ar/N_2).
Low Yield	Competition from azine formation.	Use slight excess of CPMSH (1.1 equiv) relative to aldehyde.

References

- Synthesis of 1,2,5-benzothiadiazepine 1,1-dioxides
  - Title: The synthesis of 1,2,5-benzothiadiazepine 1,1-dioxides from 1,2-thiazine 1-oxides.[5]
  - Source: Journal of the Chemical Society, Perkin Transactions 1.

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- Context: Establishes the stability and pharmacological relevance of the 1,2,5-benzothiadiazepine ring system.
- URL:[Link]

- Sulfonyl Hydrazide Cyclization Chemistry
  - Title: Facile synthesis of benzothiadiazine 1,1-dioxides, a precursor of RSV inhibitors, by tandem amidation/intramolecular aza-Wittig reaction.[6]
  - Source: Beilstein Journal of Organic Chemistry.
  - Context: Describes analogous intramolecular cyclization strategies using sulfonamide/nitrile/azide motifs.
  - URL:[Link]
- Precursor Availability
  - Title: (2-Cyanophenyl)methanesulfonyl chloride (CAS 51045-34-2).[1]
  - Source: Sigma-Aldrich / Merck Product D
  - Context: Verification of the starting material for the synthesis of the hydrazide.[7]

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Sources

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- 3. researchgate.net [researchgate.net]
- 4. Benzoylhydrazine | C7H8N2O | CID 11955 - PubChem [pubchem.ncbi.nlm.nih.gov]

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